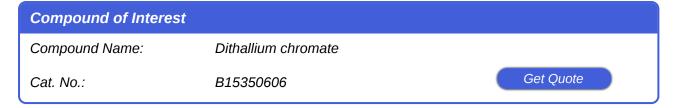


An In-depth Technical Guide to the Physical Properties of Dithallium Chromate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **dithallium chromate** (Tl₂CrO₄), specifically its melting point and density. The information contained herein is intended to support research, development, and quality control activities where this inorganic compound is utilized.

Quantitative Data Summary

The fundamental physical constants of **dithallium chromate** are summarized in the table below for quick reference. These values are critical for a variety of applications, from synthesis and purification to materials science and safety assessments.

Property	Value	Temperature
Melting Point	633 °C	N/A
Density	6.91 g/cm ³	25 °C

Table 1: Key Physical Properties of **Dithallium Chromate**

Experimental Protocols

The determination of the melting point and density of a chemical compound like **dithallium chromate** requires precise and standardized experimental procedures to ensure accuracy and

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reproducibility. The following sections detail the methodologies for these measurements.

The melting point of a crystalline solid is a critical indicator of its purity. For a pure substance, the melting point is a sharp, well-defined temperature at which the solid and liquid phases are in equilibrium.

Methodology: Capillary Melting Point Determination

A common and reliable method for determining the melting point of an inorganic compound is the capillary melting point technique.

- Sample Preparation: A small amount of finely powdered, dry **dithallium chromate** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a calibrated thermometer. This assembly
 is then immersed in a heat-stable liquid bath (such as silicone oil) within a melting point
 apparatus. The apparatus is equipped with a heating element, a stirrer for uniform heat
 distribution, and a magnifying lens for observation.
- Heating and Observation: The bath is heated slowly, and the temperature is monitored closely. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- Data Recording: The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure compound, this range should be narrow.

The density of a substance is its mass per unit volume. For a solid like **dithallium chromate**, the density can be determined using the water displacement method, which is based on Archimedes' principle.

Methodology: Water Displacement Method

- Mass Measurement: A sample of dithallium chromate is accurately weighed using an analytical balance. This mass is recorded.
- Initial Volume Measurement: A graduated cylinder is partially filled with a known volume of a liquid in which **dithallium chromate** is insoluble (e.g., a saturated solution of **dithallium**



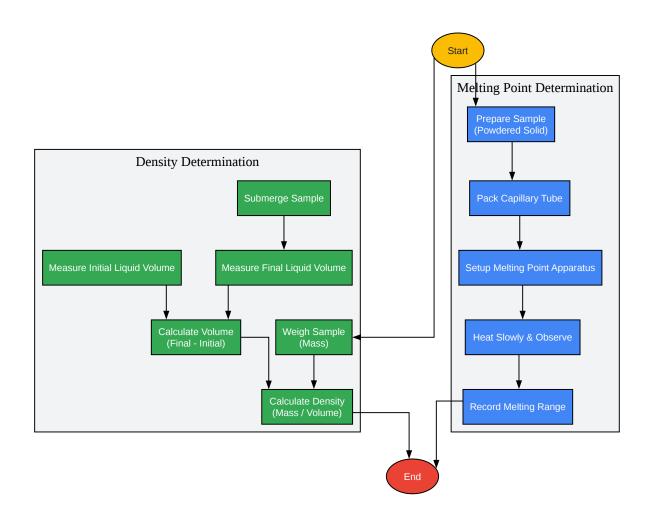
chromate in water to prevent dissolution). The initial volume is recorded.

- Volume Displacement: The weighed solid sample is carefully submerged in the liquid in the graduated cylinder, ensuring no splashing occurs.
- Final Volume Measurement: The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes represents the volume of the **dithallium chromate** sample.
- Density Calculation: The density is calculated by dividing the mass of the sample by its measured volume.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point and density of a solid compound such as **dithallium chromate**.





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Caption: Workflow for Melting Point and Density Determination.

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